

preparation of nitroxoline derivatives using 4-Bromo-5-nitroquinoline

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Compound of Interest

Compound Name: 4-Bromo-5-nitroquinoline

Cat. No.: B11760268

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Part 1: Strategic Overview & Scientific Rationale

Introduction to the Scaffold

Nitroxoline (5-nitro-8-hydroxyquinoline) is a well-established bacteriostatic and fungistatic agent acting via divalent metal chelation. However, modern drug discovery efforts focus on "Nitroxoline Derivatives" to overcome its poor aqueous solubility and rapid metabolic clearance.

The starting material specified, **4-Bromo-5-nitroquinoline**, represents a critical "divergent node" in the synthesis of these derivatives. Unlike standard nitroxoline synthesis (which relies on nitration of 8-hydroxyquinoline), the 4-bromo variant allows for the introduction of diverse pharmacophores at the C4 position via Nucleophilic Aromatic Substitution (S_NAr) or Palladium-catalyzed cross-couplings.

Critical Structural Distinction: Researchers must note that **4-Bromo-5-nitroquinoline** lacks the C8-hydroxyl group essential for the classical nitroxoline chelation mechanism. Therefore, derivatives synthesized from this specific precursor are classified as 5-nitroquinoline analogues (non-chelating) unless the starting material is the 8-methoxy variant (4-bromo-8-methoxy-5-nitroquinoline) followed by demethylation. This guide focuses on utilizing the high reactivity of the C4-bromide to generate libraries of 4-functionalized 5-nitroquinolines.

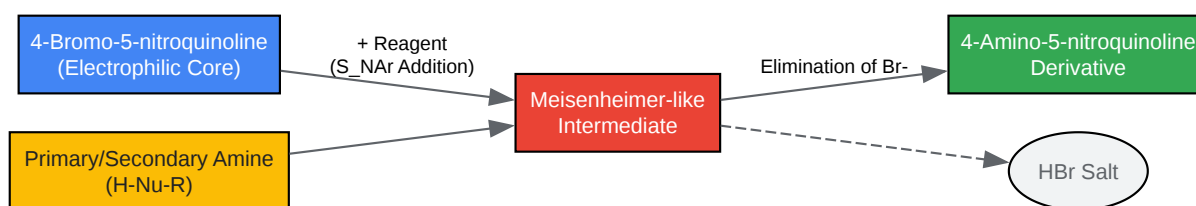
Mechanistic Insight: The "Ortho-Nitro" Effect

The reactivity of the C4-bromine is significantly enhanced by the C5-nitro group.

- **Electronic Activation:** The -NO₂ group at C5 withdraws electron density from the ring, making the C4 position highly electrophilic.
- **Steric Guidance:** While the C5-nitro group is bulky, it forces incoming nucleophiles to approach C4 with specific trajectories, often improving regioselectivity during competition reactions.

Part 2: Reaction Pathway Visualization

The following diagram illustrates the S_NAr pathway for generating amine-functionalized derivatives, the most common modification for improving solubility.



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Caption: Figure 1. S_NAr pathway.[1] The electron-deficient quinoline ring facilitates nucleophilic attack at C4, displacing bromide.

Part 3: Detailed Experimental Protocols

Protocol A: Synthesis of 4-Amino-5-nitroquinoline Derivatives (S_NAr)

Application: Creation of solubility-enhanced analogues for ADME profiling.

Reagents & Materials:

- Precursor: **4-Bromo-5-nitroquinoline** (1.0 eq)

- Nucleophile: Substituted amine (e.g., Morpholine, Piperazine, or Aniline derivatives) (1.2 – 1.5 eq)
- Base: Diisopropylethylamine (DIPEA) or Triethylamine (TEA) (2.0 eq)
- Solvent: Acetonitrile (ACN) or Isopropanol (IPA). Note: ACN is preferred for cleaner workup; IPA for difficult solubility.
- Atmosphere: Nitrogen or Argon (recommended to prevent oxidation of sensitive amines).

Step-by-Step Methodology:

- Preparation:
 - In a dry round-bottom flask equipped with a magnetic stir bar, dissolve **4-Bromo-5-nitroquinoline** (1.0 mmol, 253 mg) in anhydrous Acetonitrile (5 mL).
 - Observation Check: Solution should be yellow/orange. If dark brown, purify starting material via silica plug.
- Addition:
 - Add the Base (2.0 mmol) followed by the Amine Nucleophile (1.2 mmol) dropwise at room temperature.
 - Exotherm Alert: The reaction may be slightly exothermic due to the activated nature of the substrate.
- Reaction:
 - Heat the mixture to 60°C (oil bath) and monitor via TLC (System: Hexane:EtOAc 1:1).
 - Endpoint: Reaction is typically complete within 2–4 hours. The spot for the starting bromide ($R_f \sim 0.6$) should disappear, replaced by a more polar fluorescent product spot.
- Workup (Precipitation Method):
 - Cool the reaction mixture to room temperature.

- Pour the mixture into Ice-Cold Water (20 mL) with vigorous stirring.
- The product usually precipitates as a yellow/orange solid.
- Filter the solid using a sintered glass funnel. Wash with cold water (2 x 5 mL) and cold hexanes (1 x 5 mL).
- Purification:
 - Recrystallize from Ethanol/Water (9:1) if necessary.
 - Yield Target: >85%.[\[2\]](#)[\[3\]](#)

Protocol B: Synthesis of 4-Alkoxy-5-nitroquinoline Derivatives

Application: Introduction of ether linkages to probe lipophilicity.

Reagents:

- Precursor: **4-Bromo-5-nitroquinoline** (1.0 eq)
- Nucleophile: Alcohol (R-OH) (used as solvent or 2.0 eq in DMF)
- Base: Sodium Hydride (NaH, 60% dispersion) (1.2 eq) or Potassium Carbonate (K₂CO₃) (3.0 eq).
- Solvent: DMF (Anhydrous).

Methodology:

- Activation: In a flame-dried flask under N₂, suspend NaH (1.2 eq) in DMF at 0°C. Add the alcohol (R-OH) slowly and stir for 15 min to generate the alkoxide.
- Coupling: Add a solution of **4-Bromo-5-nitroquinoline** in DMF dropwise to the alkoxide mixture.
- Completion: Allow to warm to room temperature. Stir for 1–2 hours.

- Note: SNAr with alkoxides is faster than with neutral amines.
- Quench: Carefully quench with saturated NH₄Cl solution. Extract with EtOAc.

Part 4: Data Presentation & Quality Control

Expected Analytical Data

The following table summarizes the expected shifts in analytical data upon successful conversion from the bromo-precursor to the amino-derivative.

Analytical Method	Parameter	4-Bromo-5-nitroquinoline (Start)	4-Amino-Derivative (Product)
1H NMR	C2-H Signal	~8.8 ppm (Deshielded)	~8.4 ppm (Shielded by amine donation)
1H NMR	C3-H Signal	Doublet (~7.9 ppm)	Doublet (~6.8 ppm) (Upfield shift)
LC-MS (ESI)	Mass (m/z)	[M+H] ⁺ 253/255 (Br isotope pattern 1:1)	[M+H] ⁺ (Mass of Amine + 173) (No Br pattern)
Appearance	Visual	Yellow/Brown Crystalline Solid	Bright Yellow/Orange Solid

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of Br to OH	Ensure solvents are anhydrous. Avoid hydroxide bases (NaOH/KOH). Use DIPEA or K ₂ CO ₃ .
Incomplete Reaction	Steric hindrance of amine	Increase temperature to reflux (80°C in ACN) or switch solvent to DMF (100°C).
Dark Tarry Product	Decomposition of Nitro group	Perform reaction under strict N ₂ atmosphere and exclude light (wrap flask in foil).

Part 5: References

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